stability and storage conditions for (S)-(+)-1-Amino-2-propanol

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	(S)-(+)-1-Amino-2-propanol	
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An In-depth Technical Guide on the Stability and Storage of **(S)-(+)-1-Amino-2-propanol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-(+)-1-Amino-2-propanol, a chiral amino alcohol, is a valuable building block in the synthesis of pharmaceuticals and other specialty chemicals. Ensuring its purity and stability is critical for its effective use. This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **(S)-(+)-1-Amino-2-propanol**. It details the known degradation pathways, summarizes quantitative data from stability and degradation studies, and provides methodologies for relevant analytical procedures.

Chemical and Physical Properties

(S)-(+)-1-Amino-2-propanol is a colorless to pale yellow liquid after melting, with a slight ammonia-like odor.[1][2] It is hygroscopic and air-sensitive.[3][4] Key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C_3H_9NO
Molecular Weight	75.11 g/mol [5]
Melting Point	24-26 °C (lit.)[1][5]
Boiling Point	160 °C (lit.)[1][5]
Density	0.954 g/mL at 25 °C (lit.)[5]
Flash Point	71 °C (159.8 °F) - closed cup[5]
Solubility	Soluble in water[1]
Optical Activity	[α]20/D +18°, c = 1.8 in H_2O[5]

Recommended Storage and Handling

Proper storage and handling are crucial to maintain the integrity of **(S)-(+)-1-Amino-2-propanol**.

Storage Conditions

To ensure stability, **(S)-(+)-1-Amino-2-propanol** should be stored in a cool, dry, and well-ventilated area.[6] The recommended storage temperature is between 2-8°C.[1] It should be kept in a tightly closed container,[3][7] and for enhanced stability, it can be stored under a nitrogen atmosphere.[3] Due to its hygroscopic nature, exposure to moisture should be avoided.[6]

Handling Precautions

(S)-(+)-1-Amino-2-propanol is corrosive and can cause severe skin burns and eye damage.[8][9][10] Therefore, appropriate personal protective equipment (PPE), including gloves, goggles, and a face shield, should be worn when handling this chemical.[11] Work should be conducted in a well-ventilated area to avoid inhalation of vapors.

Stability Profile and Degradation Pathways

(S)-(+)-1-Amino-2-propanol is considered stable under recommended storage conditions.[12] However, it is susceptible to degradation under certain conditions, primarily through thermal and oxidative pathways.

Incompatible Materials

Contact with incompatible materials can lead to degradation or hazardous reactions. These include:

- Strong oxidizing agents: Reacts violently.[6][8][13]

- Strong acids: Reacts violently.[6][8]

- Aldehydes, isocyanates, and organic anhydrides.[6]

- Carbon dioxide: Reacts with CO_2 in the air.[6]

- Metals: Corrosive to aluminum, copper, zinc, and their alloys.[2][6] Brass and copper containers or stirrers should not be used.[6]

Thermal Degradation

Studies on the thermal degradation of 1-amino-2-propanol, particularly in the context of CO_2 capture, have shown that it can degrade at elevated temperatures. The rate of degradation is influenced by temperature and the concentration of both the amine and dissolved CO_2.

Quantitative Data on Thermal Degradation:

Kinetic studies on the thermal degradation of 1-amino-2-propanol (A2P) in CO_2-loaded solutions were conducted at elevated temperatures to accelerate the process.[8][14]

Temperature (°C)	Amine Concentration (M)	CO_2 Loading (mol CO_2/mol amine)	Degradation Rate Observations
120, 135, 150	0.0 - 3.5	0.1 - 0.6	Power-law rate equations were determined, with activation energies and pre-exponential factors calculated.[8][14]

Oxidative Degradation

Oxidative degradation is a significant pathway, especially in the presence of oxygen and metal ions. Research has focused on its degradation in applications like CO_2 capture, where it is exposed to flue gas containing oxygen.

In one study, the oxidative degradation of 1-amino-2-propanol (1AP) was investigated, showing a 47.0% loss of the amine under specific experimental conditions.[3] The degradation can be inhibited by the addition of other amines like triethanolamine and N-methyldiethanolamine.[3]

Experimental Protocols
General Stability Testing Protocol

A general protocol for assessing the stability of **(S)-(+)-1-Amino-2-propanol** can be adapted from established guidelines for active pharmaceutical ingredients.[15]

- Sample Preparation: At least three batches of **(S)-(+)-1-Amino-2-propanol** are packaged in containers that simulate the proposed storage system.

- Storage Conditions: Samples are stored under long-term (e.g., 25°C ± 2°C / 60% RH ± 5% RH) and accelerated (e.g., 40°C ± 2°C / 75% RH ± 5% RH) conditions.

- Testing Intervals: Samples are pulled at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months for long-term; 0, 3, 6 months for accelerated) and analyzed.

- Analytical Methods: Stability-indicating analytical methods, such as HPLC, are used to determine the purity of the substance and the presence of any degradation products.

Analytical Method for Purity Assessment

A reverse-phase HPLC method can be used for the analysis of 1-Amino-2-propanol.[7]
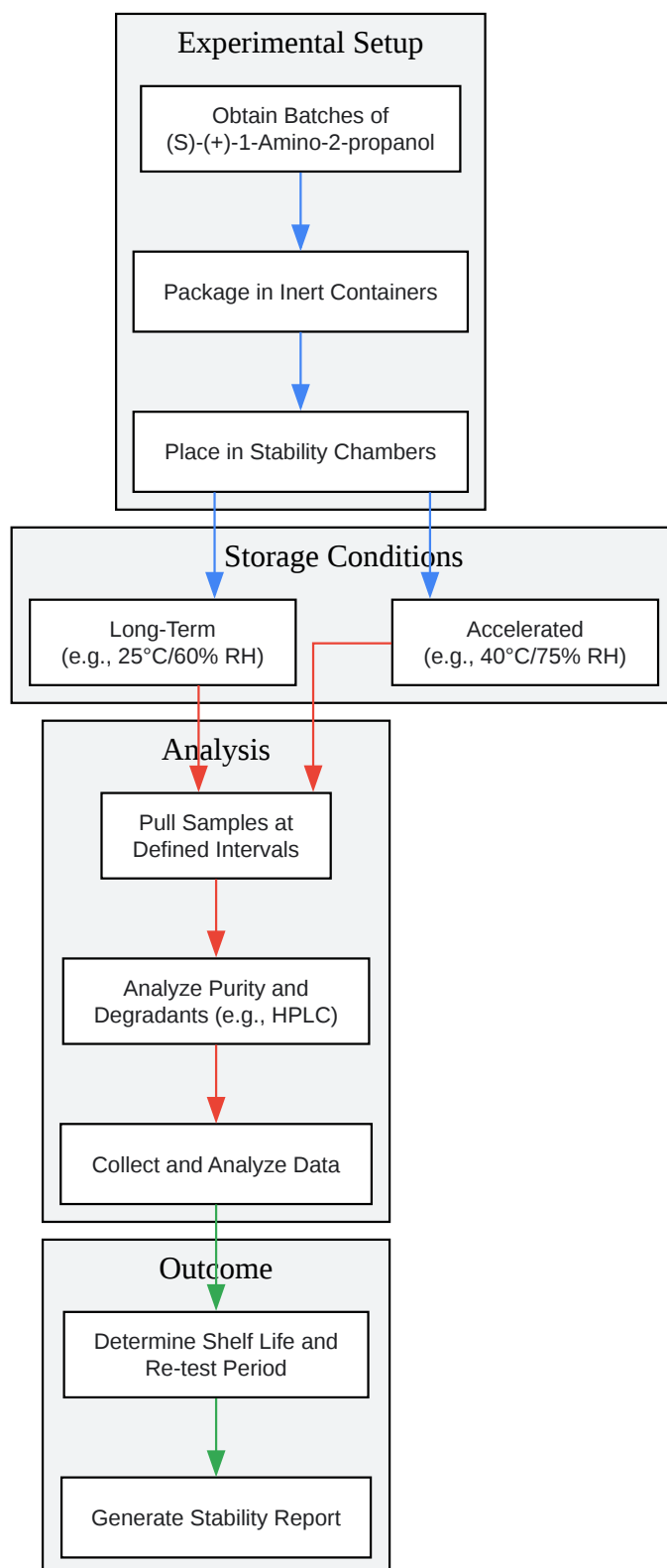
- Column: Newcrom R1 HPLC column

- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[7]

- Detection: UV detector

An alternative method for analyzing 1-amino-2-propanol in air samples involves derivatization followed by LC-UV analysis:[9]

- Sample Collection: Air is drawn through a glass sampling tube containing XAD-2 resin coated with 10% (w/w) 1-naphthylisothiocyanate (NITC).

- Extraction: The sample is extracted with 2 mL of N,N-dimethylformamide (DMF).

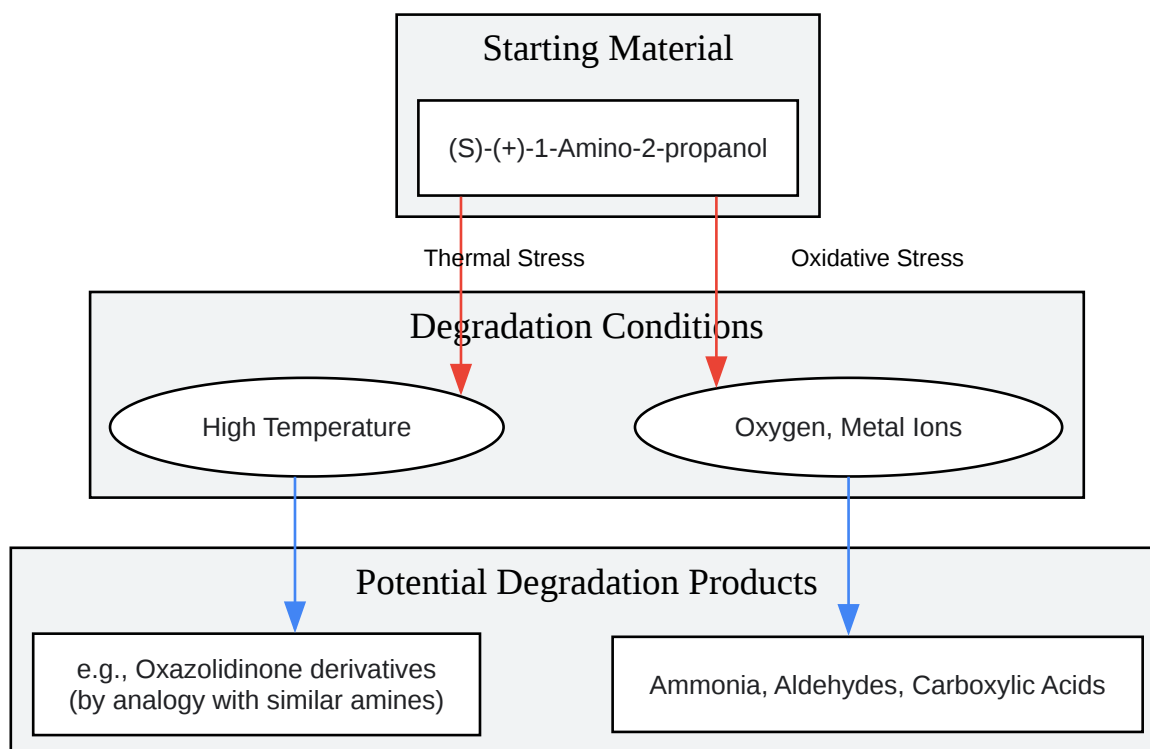- Analysis: The extract is analyzed by LC with a UV detector.[9]

Visualizations
Logical Workflow for Stability Assessment

Experimental Setup

Obtain Batches of
(S)-(+)-1-Amino-2-propanol

↓

Package in Inert Containers

↓

Place in Stability Chambers

Storage Conditions

Long-Term
(e.g., 25°C/60% RH)

Accelerated
(e.g., 40°C/75% RH)

Analysis

Pull Samples at
Defined Intervals

↓

Analyze Purity and
Degradants (e.g., HPLC)

↓

Collect and Analyze Data

Outcome

Determine Shelf Life and
Re-test Period

↓

Generate Stability Report

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Caption: Workflow for a typical stability study of **(S)-(+)-1-Amino-2-propanol**.

Potential Degradation Pathways

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- To cite this document: BenchChem. [stability and storage conditions for (S)-(+)-1-Amino-2-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1277028#stability-and-storage-conditions-for-s-1-amino-2-propanol]

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